

# An In-depth Technical Guide to the Physicochemical Properties of m-PEG8-Amine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *m*-PEG8-Amine

Cat. No.: B609294

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of methoxy-polyethylene glycol (8)-amine (**m-PEG8-Amine**). This information is critical for its application in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs).

## Core Physicochemical Properties

**m-PEG8-Amine** is a monodisperse PEG linker containing a terminal methoxy group and a reactive primary amine. The hydrophilic polyethylene glycol spacer enhances the solubility and stability of conjugated molecules in aqueous media.<sup>[1]</sup>

### Quantitative Data Summary

The following table summarizes the key physicochemical properties of **m-PEG8-Amine**.

Property	Value	References
Molecular Weight	383.48 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>17</sub> H <sub>37</sub> NO <sub>8</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	869718-81-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Colorless to light yellow liquid or viscous liquid; may also be solid	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Purity	Typically ≥98%	<a href="#">[1]</a> <a href="#">[4]</a>
Density	Approximately 1.054 g/cm <sup>3</sup>	<a href="#">[3]</a>
Solubility	Soluble in water, DMSO, DCM, DMF, Methylene chloride, Acetonitrile	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Storage Conditions	-20°C, protect from light	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Shipping Conditions	Ambient temperature	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols for the characterization of **m-PEG8-Amine** are crucial for ensuring its quality and performance in downstream applications.

### 1. Determination of Purity by High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of **m-PEG8-Amine** by separating it from any impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector and a C18 reverse-phase column.
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% trifluoroacetic acid (TFA).
- Protocol:

- Prepare a sample solution of **m-PEG8-Amine** in the mobile phase at a concentration of 1 mg/mL.
- Inject 10 µL of the sample solution into the HPLC system.
- Run a linear gradient from 5% to 95% B over 20 minutes at a flow rate of 1 mL/min.
- Monitor the elution profile at 214 nm.
- The purity is calculated by dividing the peak area of the main component by the total peak area of all components.

## 2. Assessment of Solubility

- Objective: To qualitatively assess the solubility of **m-PEG8-Amine** in various solvents.
- Materials: **m-PEG8-Amine**, deionized water, DMSO, ethanol, and other relevant organic solvents.
- Protocol:
  - Add 1 mg of **m-PEG8-Amine** to a series of vials.
  - To each vial, add 1 mL of a different solvent (e.g., water, DMSO, ethanol).
  - Vortex each vial for 30 seconds.
  - Visually inspect for complete dissolution. If the solution is clear, the compound is considered soluble. If particulates are visible, it is considered insoluble or partially soluble. For quantitative analysis, a saturated solution can be prepared and the concentration of the dissolved solute determined by a suitable analytical method like HPLC or UV-Vis spectroscopy.

## Reactivity and Applications

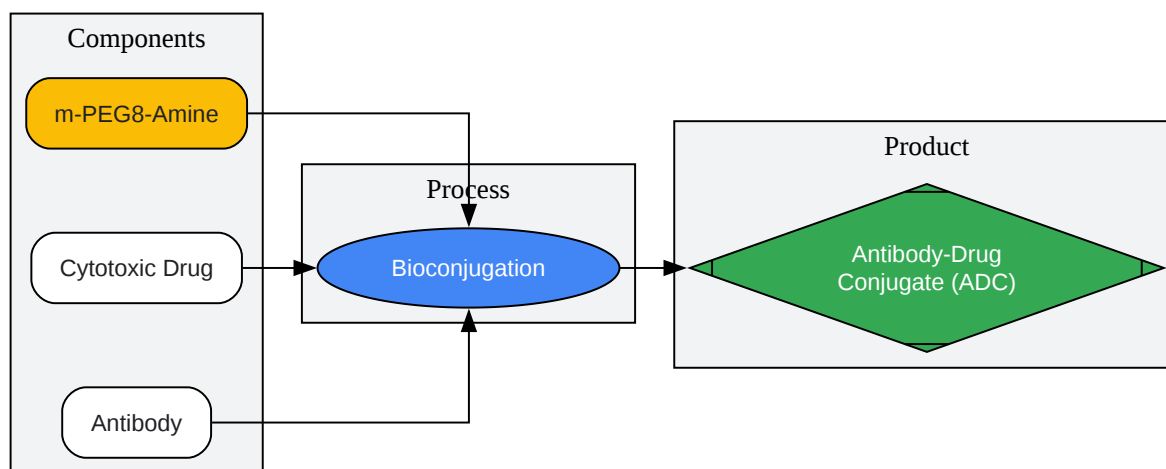
**m-PEG8-Amine** is a versatile linker molecule widely used in bioconjugation. The terminal primary amine group is reactive towards carboxylic acids, activated NHS esters, and carbonyls (ketones, aldehydes).<sup>[1]</sup> This reactivity allows for the covalent attachment of **m-PEG8-Amine**

to proteins, peptides, and other molecules of interest, a process often referred to as PEGylation. This modification can improve the therapeutic properties of biomolecules by increasing their solubility, stability, and circulation half-life, while reducing immunogenicity.[9]  
[10]

A significant application of **m-PEG8-Amine** is in the synthesis of Antibody-Drug Conjugates (ADCs).[3] In this context, it serves as a hydrophilic linker connecting a cytotoxic drug to an antibody.[3]

## Visualizations

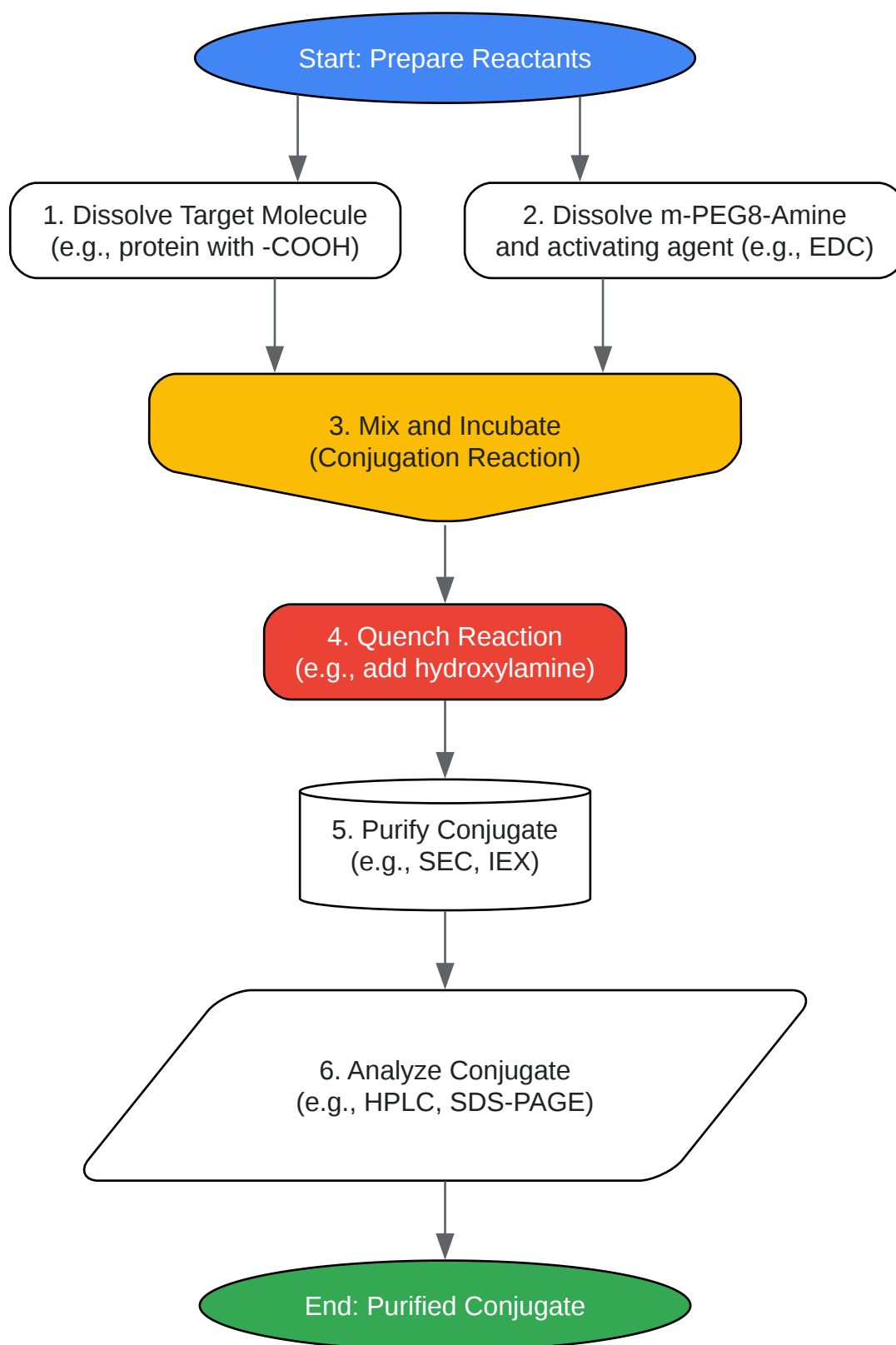
Logical Relationship: Role of **m-PEG8-Amine** in ADC Synthesis



[Click to download full resolution via product page](#)

Caption: Role of **m-PEG8-Amine** in Antibody-Drug Conjugate (ADC) synthesis.

Experimental Workflow: General Bioconjugation using **m-PEG8-Amine**



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. m-PEG8-amine, 869718-81-0 | BroadPharm [broadpharm.com]
- 2. purepeg.com [purepeg.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. m-PEG8-Amine | CymitQuimica [cymitquimica.com]
- 5. peptide.com [peptide.com]
- 6. vectorlabs.com [vectorlabs.com]
- 7. m-PEG8-acid, 1093647-41-6 | BroadPharm [broadpharm.com]
- 8. MA(PEG)8 Methyl-PEG-Amine Compound 1 g | Contact Us | Thermo Scientific™ | thermofisher.com [thermofisher.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of m-PEG8-Amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609294#physicochemical-properties-of-m-peg8-amine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)